

2-(4-Methoxyphenoxy)acetamide molecular structure and weight

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Compound of Interest

Compound Name: 2-(4-Methoxyphenoxy)acetamide

Cat. No.: B189527

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In-Depth Technical Guide: 2-(4-Methoxyphenoxy)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **2-(4-Methoxyphenoxy)acetamide**. It includes a summary of its physicochemical data, a generalized experimental protocol for its synthesis based on established methods for related compounds, and a visualization of its molecular structure.

Core Data Presentation

The following table summarizes the key quantitative data for **2-(4-Methoxyphenoxy)acetamide**. It is important to note that while the molecular formula and weight are well-established, specific experimental physical properties are not widely reported in publicly available literature.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₃	P&S Chemicals[1], VSNCHEM
Molecular Weight	181.19 g/mol	P&S Chemicals[1], VSNCHEM
CAS Number	30893-64-2	P&S Chemicals[1]
IUPAC Name	2-(4-methoxyphenoxy)acetamide	P&S Chemicals[1]
Synonyms	2-(4-methoxyphenoxy)ethanamide	P&S Chemicals[1]

Molecular Structure and Visualization

The molecular structure of **2-(4-Methoxyphenoxy)acetamide** consists of a central phenoxy group, where a methoxy group is attached to the phenyl ring at the para position (position 4). The oxygen of the phenoxy group is linked to an acetamide moiety.

Molecular structure of **2-(4-Methoxyphenoxy)acetamide**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(4-Methoxyphenoxy)acetamide** is not readily available in the surveyed literature, a general two-step synthesis can be proposed based on standard organic chemistry reactions for analogous phenoxy acetamides. This protocol should be considered a general guideline and would require optimization.

Step 1: Williamson Ether Synthesis of 2-(4-Methoxyphenoxy)acetic acid

This step involves the reaction of 4-methoxyphenol with a haloacetic acid, typically in the presence of a base.

- Materials: 4-methoxyphenol, chloroacetic acid (or bromoacetic acid), sodium hydroxide (or another suitable base), water, diethyl ether (or other suitable extraction solvent), hydrochloric acid (for acidification).

- Procedure:
 - Dissolve 4-methoxyphenol in an aqueous solution of sodium hydroxide to form the sodium salt.
 - Slowly add an aqueous solution of chloroacetic acid to the reaction mixture.
 - Heat the mixture under reflux for several hours to drive the reaction to completion.
 - After cooling, acidify the reaction mixture with hydrochloric acid to precipitate the 2-(4-methoxyphenoxy)acetic acid.
 - The crude product can be purified by recrystallization from a suitable solvent system (e.g., water or ethanol/water).

Step 2: Amidation of 2-(4-Methoxyphenoxy)acetic acid

The carboxylic acid is converted to the corresponding amide.

- Materials: 2-(4-methoxyphenoxy)acetic acid, thionyl chloride (or another activating agent), ammonia (aqueous or gaseous), a suitable aprotic solvent (e.g., dichloromethane, THF).
- Procedure:
 - Convert the 2-(4-methoxyphenoxy)acetic acid to its more reactive acid chloride by reacting it with thionyl chloride in an inert solvent.
 - Carefully add the resulting acid chloride to a concentrated solution of ammonia.
 - The **2-(4-Methoxyphenoxy)acetamide** will precipitate out of the solution.
 - The crude product can be collected by filtration and purified by recrystallization.

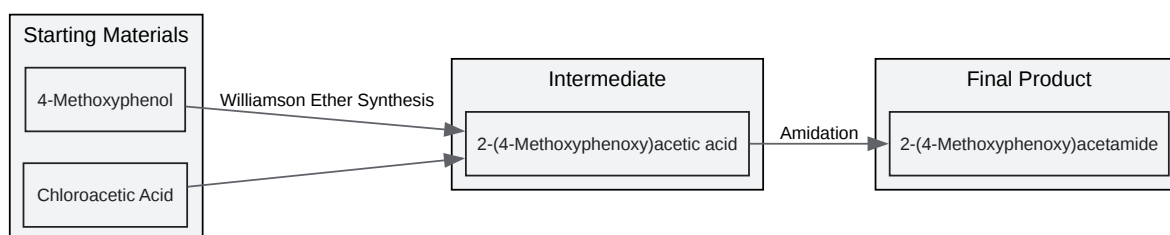
Characterization:

The final product should be characterized using standard analytical techniques to confirm its identity and purity:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the molecular structure.
- Infrared (IR) Spectroscopy: To identify the functional groups (e.g., $\text{C}=\text{O}$ of the amide, $\text{C}-\text{O}-\text{C}$ of the ether).
- Mass Spectrometry (MS): To confirm the molecular weight.
- Melting Point Analysis: To assess the purity of the compound.

Logical Relationships in Synthesis

The synthesis of **2-(4-Methoxyphenoxy)acetamide** follows a logical progression from starting materials to the final product, involving the formation of an ether linkage followed by the creation of an amide bond.



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Synthetic pathway for **2-(4-Methoxyphenoxy)acetamide**.

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References

- 1. pschemicals.com [pschemicals.com]

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